

Spectroscopic and Mechanistic Insights into (25S)-Antcin B: A Technical Guide

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Compound of Interest

Compound Name: (25S)-Antcin B

Cat. No.: B12380752

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This technical guide provides an in-depth overview of the spectroscopic data for **(25S)-Antcin B**, a significant bioactive triterpenoid isolated from the medicinal mushroom *Antrodia camphorata*. The document details its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, outlines the experimental protocols for their acquisition, and visualizes its apoptotic signaling pathway in cancer cells.

Spectroscopic Data

The structural elucidation of **(25S)-Antcin B** has been primarily achieved through comprehensive NMR and high-resolution electrospray ionization mass spectrometry (HRESIMS) analyses. The following tables summarize the key quantitative data obtained from these techniques.

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR spectral data for **(25S)-Antcin B**, recorded in deuterated chloroform (CDCl_3), are presented below. These data are crucial for the structural confirmation and purity assessment of the compound.

Table 1: ^1H NMR Spectroscopic Data for **(25S)-Antcin B** (500 MHz, CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
1 α	2.45	m	
1 β	2.65	m	
2 α	2.90	m	
2 β	3.10	m	
4	2.50	m	
5	1.60	m	
6 α	2.05	m	
6 β	2.25	m	
12 α	2.70	d	14.5
12 β	3.20	d	14.5
14	2.15	m	
15 α	1.50	m	
15 β	1.85	m	
16 α	1.70	m	
16 β	1.95	m	
17	1.45	m	
18-H ₃	0.65	s	
19-H ₃	1.20	s	
20	2.20	m	
21-H ₃	0.95	d	6.5
22 α	1.35	m	
22 β	1.55	m	
23 α	1.25	m	

23 β	1.40	m	
24	2.30	m	
25	2.60	m	
27-H ₃	1.15	d	7.0
28-H ₃	4.90	s	
28-H _{3'}	5.05	s	

Table 2: ^{13}C NMR Spectroscopic Data for **(25S)-Antcin B** (125 MHz, CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
1	35.5	16	28.2
2	34.0	17	56.5
3	218.0	18	12.5
4	47.5	19	21.8
5	51.0	20	36.0
6	24.5	21	18.8
7	200.5	22	33.5
8	139.5	23	31.0
9	165.0	24	45.0
10	39.0	25	40.5
11	198.0	26	176.5
12	48.0	27	16.5
13	45.5	28	150.0
14	50.0	29	112.0
15	26.0		

Mass Spectrometry (MS) Data

High-resolution mass spectrometry provides an accurate mass measurement, which is essential for determining the elemental composition of a molecule.

Table 3: HRESIMS Data for **(25S)-Antcin B**

Ion	Calculated m/z	Found m/z	Molecular Formula
[M-H] ⁻	467.2746	467.2741	C ₂₉ H ₃₉ O ₅

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **(25S)-Antcin B** from *Antrodia camphorata*.

Isolation and Purification

- Extraction: The dried and powdered fruiting bodies of *Antrodia camphorata* are extracted with methanol (MeOH) at room temperature. The resulting extract is then concentrated under reduced pressure.
- Solvent Partitioning: The crude MeOH extract is suspended in water and partitioned successively with n-hexane, ethyl acetate (EtOAc), and n-butanol. The EtOAc-soluble fraction, which is rich in triterpenoids, is collected.
- Column Chromatography: The EtOAc fraction is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and EtOAc. Fractions are collected and monitored by thin-layer chromatography (TLC).
- Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing **(25S)-Antcin B** are further purified by preparative HPLC on a C18 column with a mobile phase of methanol and water to yield the pure compound.

NMR Spectroscopy

- Sample Preparation: A sample of pure **(25S)-Antcin B** (approximately 5-10 mg) is dissolved in 0.5 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an

internal standard.

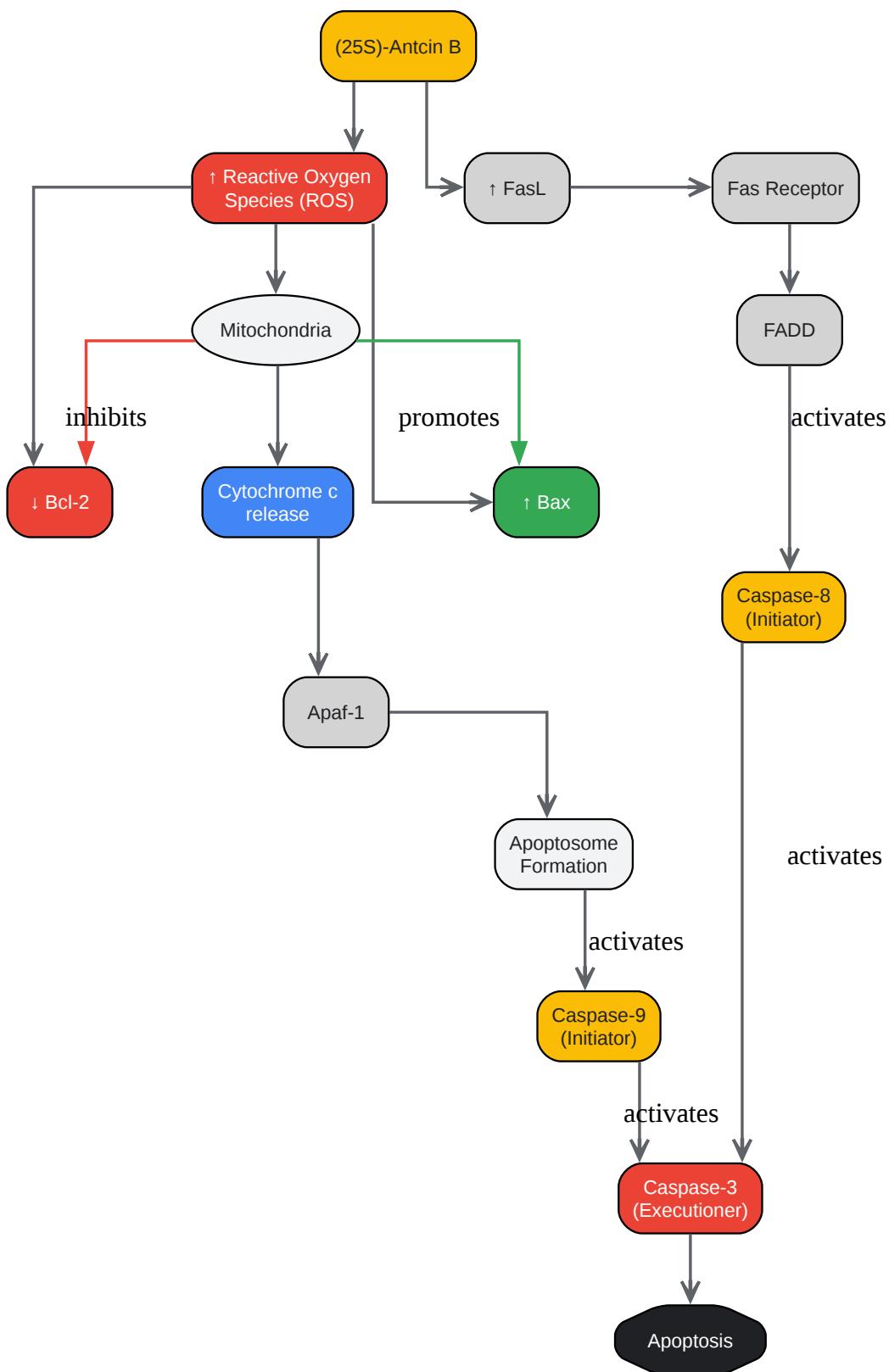
- Data Acquisition: ^1H and ^{13}C NMR spectra are recorded on a 500 MHz NMR spectrometer. Standard pulse sequences are used for the acquisition of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra.
- Data Processing: The acquired free induction decays (FIDs) are processed using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing to the internal TMS signal.

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS)

- Sample Preparation: A dilute solution of **(25S)-Antcin B** is prepared in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: HRESIMS analysis is performed on a high-resolution mass spectrometer (e.g., a Q-TOF or Orbitrap instrument) equipped with an electrospray ionization source.
- Data Acquisition: The analysis is typically carried out in negative ion mode to observe the $[\text{M}-\text{H}]^-$ ion. The instrument is calibrated prior to analysis to ensure high mass accuracy.
- Data Analysis: The exact mass of the deprotonated molecule is determined, and the molecular formula is calculated using the instrument's software based on the high-accuracy mass measurement.

Apoptotic Signaling Pathway of (25S)-Antcin B

(25S)-Antcin B has been shown to induce apoptosis in various cancer cell lines. The underlying mechanism involves the activation of both the intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways, largely mediated by the induction of reactive oxygen species (ROS). The following diagram illustrates the key events in this signaling cascade.

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Caption: Apoptotic signaling pathway induced by **(25S)-Antcin B**.

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